

6-Phenoxyhexyl Bromide: A Comprehensive Technical Dossier

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Compound of Interest

Compound Name: 6-Phenoxyhexyl bromide

CAS No.: 51795-97-2

Cat. No.: B3023626

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of **6-Phenoxyhexyl bromide** (CAS No. 51795-97-2), a bifunctional organic compound of significant interest in synthetic organic chemistry and drug discovery. Its utility as a versatile building block stems from the presence of a terminal bromine atom, a good leaving group for nucleophilic substitution, and a phenoxy group, which can be a key pharmacophore or a precursor for further functionalization. This document consolidates its known physical and chemical properties, safety considerations, and offers insights into its handling and application.

Core Physical and Chemical Characteristics

While a definitive description of the physical state and color of **6-Phenoxyhexyl bromide** at standard conditions is not consistently reported across public literature, its properties can be inferred from its chemical structure and data on analogous compounds. Structurally similar alkyl halides and phenoxy derivatives are typically colorless to pale yellow liquids at room temperature.^{[1][2][3][4]} Given its molecular weight and boiling point, **6-Phenoxyhexyl bromide** is expected to exist as a liquid under ambient conditions.

A comprehensive summary of its key physicochemical properties is presented below:

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ BrO	[5][6]
Molecular Weight	257.17 g/mol	[5]
Boiling Point	172-174 °C at 13 Torr	[5]
Density (Predicted)	1.229 ± 0.06 g/cm ³	[5]
Refractive Index	1.53	[5]
Synonyms	6-Bromohexyl Phenyl Ether, 1-Bromo-6-phenoxyhexane	[5]

Structural Representation and Connectivity

The molecular structure of **6-Phenoxyhexyl bromide** is fundamental to its reactivity and utility. The following diagram illustrates the connectivity of the atoms.

Caption: Molecular structure of **6-Phenoxyhexyl bromide**.

Safety and Handling Protocols

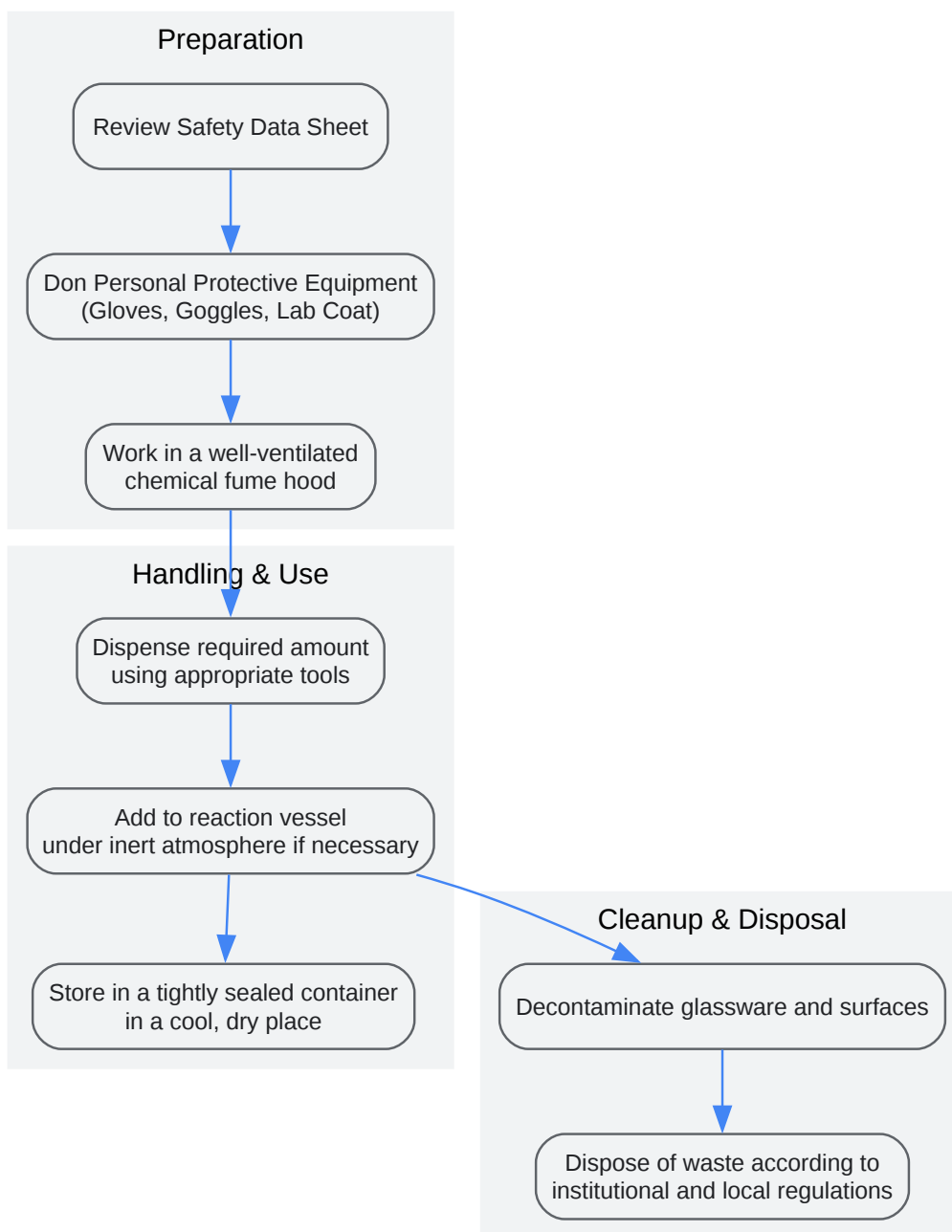
Understanding the potential hazards of **6-Phenoxyhexyl bromide** is crucial for its safe handling in a laboratory setting. According to available safety data, this compound presents the following hazards:

- Harmful if swallowed (Acute toxicity, oral, Category 4)[5]
- May cause long-lasting harmful effects to aquatic life (Hazardous to the aquatic environment, long-term hazard, Category 4)[5]

Experimental Workflow for Safe Handling

The following protocol outlines the necessary steps for the safe handling and use of **6-Phenoxyhexyl bromide** in a research environment.

Workflow: Safe Handling of 6-Phenoxyhexyl Bromide



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Caption: Recommended workflow for the safe laboratory handling of **6-Phenoxyhexyl bromide**.

Application in Organic Synthesis

The dual functionality of **6-Phenoxyhexyl bromide** makes it a valuable reagent. The alkyl bromide moiety is susceptible to nucleophilic attack, allowing for the introduction of the phenoxyhexyl chain onto a variety of substrates, including amines, thiols, and carbanions. The phenoxy group, on the other hand, can be modified through electrophilic aromatic substitution or used as a stable protecting group. These characteristics make it a key intermediate in the synthesis of more complex molecules, including potential pharmaceutical agents and materials with specific optical or electronic properties.

Conclusion

6-Phenoxyhexyl bromide is a chemical intermediate with significant potential in various fields of chemical research and development. While its physical appearance is inferred to be a colorless to pale yellow liquid, its chemical properties and reactivity are well-defined. Adherence to strict safety protocols is essential when handling this compound due to its potential health and environmental hazards. This guide serves as a foundational resource for professionals working with **6-Phenoxyhexyl bromide**, providing key data and procedural recommendations to ensure its safe and effective utilization.

References

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Sources

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